

# YAP-TEAD-IN-2 solubility and stability in different solvents

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## Compound of Interest

Compound Name: YAP-TEAD-IN-2

Cat. No.: B14076515

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## Technical Support Center: YAP-TEAD-IN-2

This technical support center provides essential information for researchers, scientists, and drug development professionals working with the YAP-TEAD protein-protein interaction inhibitor, **YAP-TEAD-IN-2**. Here you will find troubleshooting guides and frequently asked questions to ensure the successful application of this compound in your experiments.

## Solubility and Stability

Proper dissolution and storage of **YAP-TEAD-IN-2** are critical for obtaining reliable and reproducible experimental results. The following tables summarize the known solubility and stability data for this compound.

Table 1: Solubility of **YAP-TEAD-IN-2**

Solvent	Concentration	Method	Notes
In Vitro			
DMSO	100 mg/mL (212.35 mM)	Ultrasonic	Use newly opened, hygroscopic DMSO for best results.[1]
In Vivo Formulations			
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	2.5 mg/mL (5.31 mM)	Ultrasonic	Yields a clear solution. [1]
10% DMSO, 90% (20% SBE- $\beta$ -CD in Saline)	2.5 mg/mL (5.31 mM)	Ultrasonic	Yields a clear solution. Use with caution for dosing periods exceeding half a month.[1]
10% DMSO, 90% Corn Oil	2.5 mg/mL (5.31 mM)	Ultrasonic	Mix evenly.[1]

Table 2: Storage and Stability of YAP-TEAD-IN-2

Form	Storage Temperature	Duration	Notes
Solid Powder	-20°C	3 years	
	4°C	2 years	
In Solvent	-80°C	6 months	Aliquot to prevent repeated freeze-thaw cycles.[1]
-20°C	1 month	Aliquot to prevent repeated freeze-thaw cycles.[1]	

## Frequently Asked Questions (FAQs) and Troubleshooting

This section addresses common issues that may arise during the handling and use of **YAP-TEAD-IN-2**.

Q1: My **YAP-TEAD-IN-2** is not fully dissolving. What should I do?

A1: If you observe precipitation or phase separation, gentle heating and/or sonication can be used to aid dissolution.<sup>[1]</sup> Ensure you are using the recommended solvents at the correct ratios. For DMSO stock solutions, it is crucial to use a fresh, anhydrous grade of DMSO as it is hygroscopic and absorbed water can affect solubility.<sup>[1]</sup>

Q2: I observed precipitation in my stock solution after storing it. Is it still usable?

A2: If precipitation occurs in a stock solution after storage, it is recommended to warm the solution and sonicate until it is fully redissolved before use. To avoid this, ensure the stock solution is stored properly in tightly sealed vials and consider making smaller aliquots to minimize freeze-thaw cycles.<sup>[1]</sup> If the precipitate does not redissolve, it is best to prepare a fresh stock solution.

Q3: How should I prepare my working solution for in vivo experiments?

A3: For in vivo experiments, it is highly recommended to prepare the working solution fresh on the day of use.<sup>[1]</sup> Follow the specific protocols for the desired formulation, such as those provided in Table 1. For example, to prepare a 1 mL working solution with SBE- $\beta$ -CD, you would add 100  $\mu$ L of a 25 mg/mL DMSO stock solution to 900  $\mu$ L of 20% SBE- $\beta$ -CD in saline and mix thoroughly.<sup>[1]</sup>

Q4: Can I store the in vivo formulation for later use?

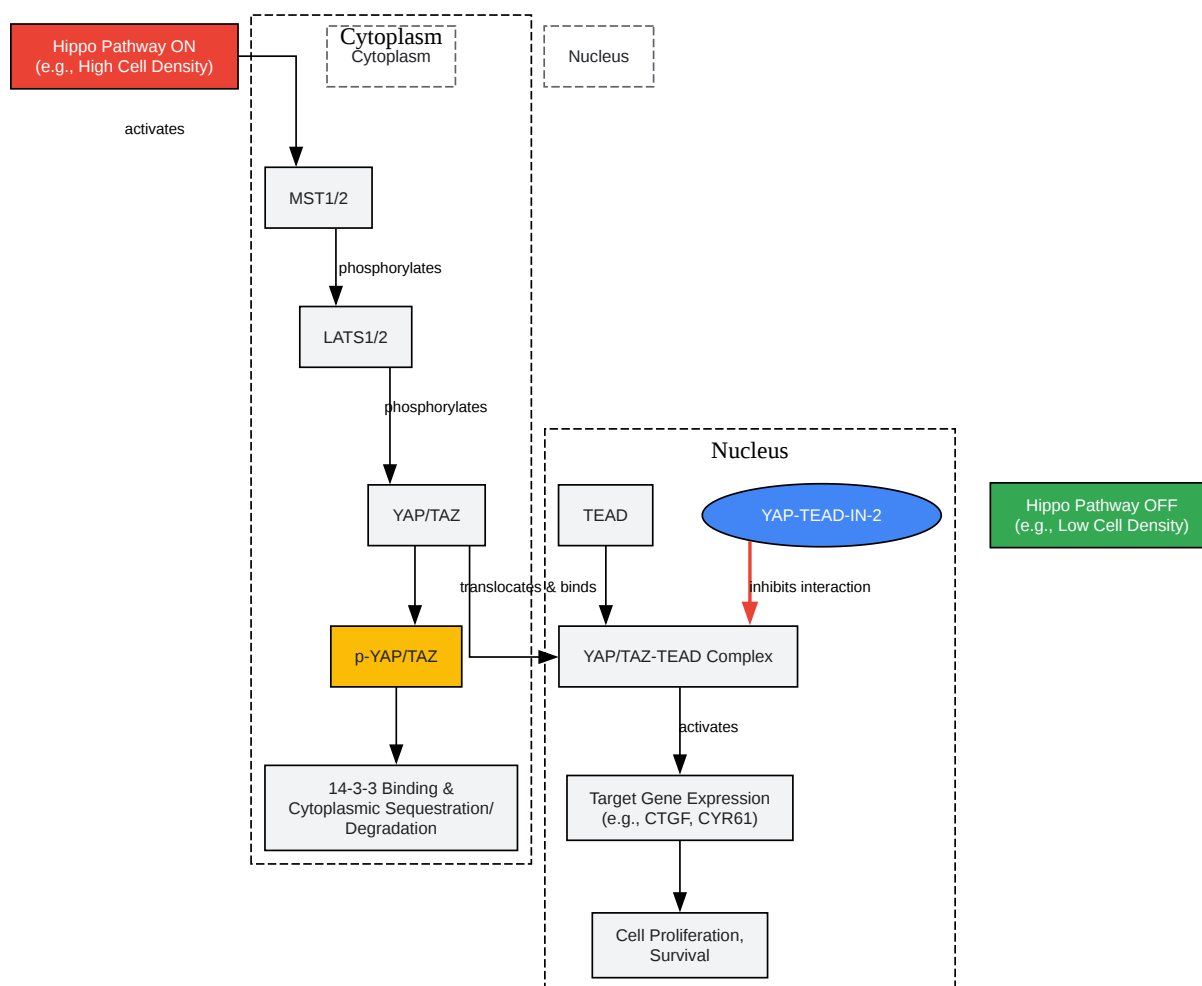
A4: It is not recommended to store in vivo formulations for extended periods. Prepare them fresh for each experiment to ensure stability and efficacy.<sup>[1]</sup> Some components of the formulations may not be stable over time, which could affect the experimental outcome.

Q5: What is the best way to handle the solid form of **YAP-TEAD-IN-2**?

A5: **YAP-TEAD-IN-2** is a solid that is white to off-white in color.<sup>[1]</sup> Handle the powder in accordance with standard laboratory safety procedures. For shipping, it is typically sent at room temperature for continental US deliveries, but this may vary for other locations.<sup>[1]</sup> Upon receipt, store it at the recommended temperatures of -20°C for long-term storage or 4°C for shorter-term storage.<sup>[1]</sup>

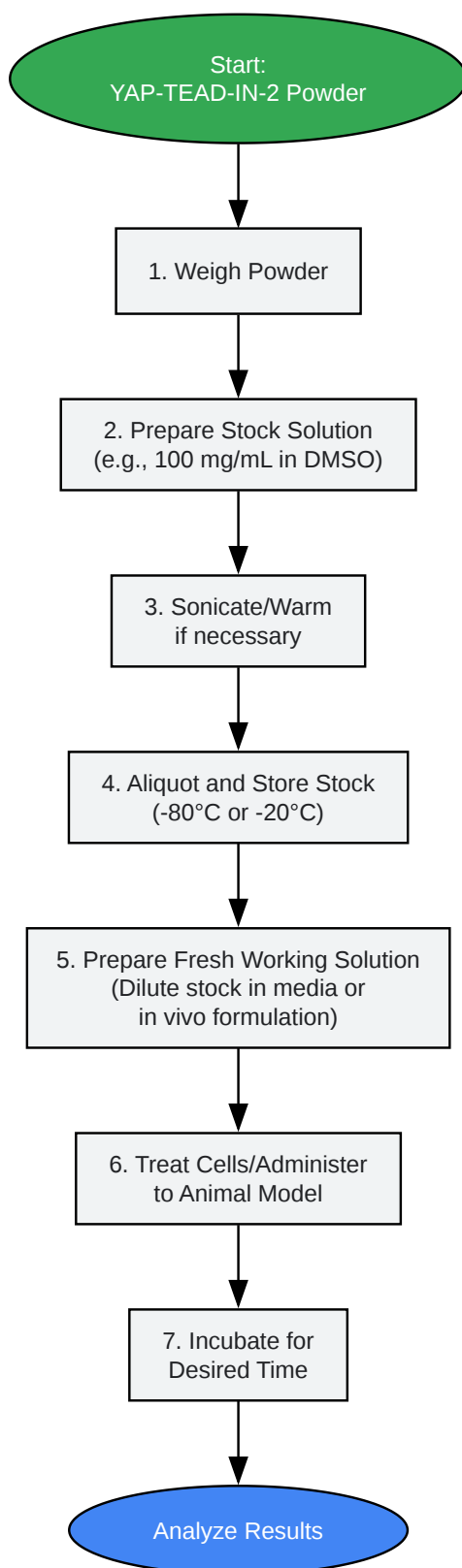
## Visual Guides and Protocols

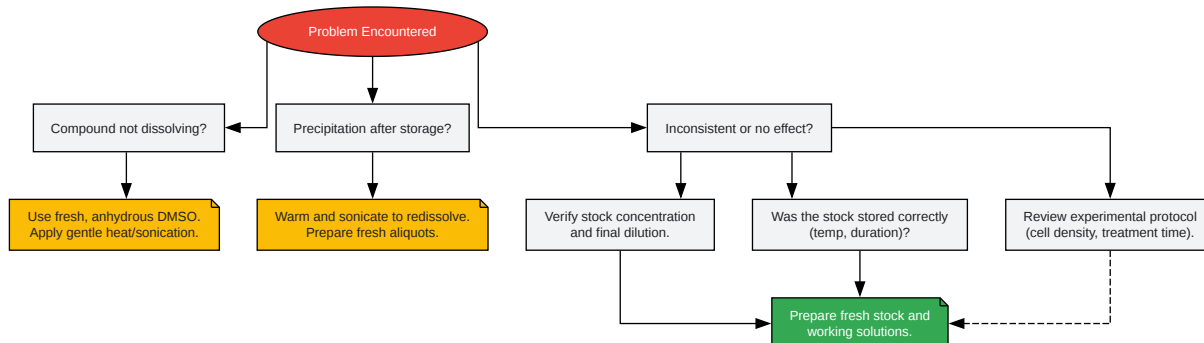
The following diagrams illustrate the YAP-TEAD signaling pathway, a general experimental workflow, and a troubleshooting decision tree to assist in your research.



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Caption: The Hippo Signaling Pathway and the inhibitory action of **YAP-TEAD-IN-2**.





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## References

- 1. medchemexpress.com [medchemexpress.com]
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